

Application Note: Assay Development & Profiling for 3-Ethyl-3-phenylazetidine Hydrochloride

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Compound of Interest

Compound Name: 3-Ethyl-3-phenylazetidine hydrochloride

CAS No.: 91245-56-6

Cat. No.: B1383128

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Executive Summary & Chemical Context

3-Ethyl-3-phenylazetidine hydrochloride (CAS: 1798795-28-4) represents a "privileged scaffold" in modern drug discovery.^[1] Structurally, it serves as a conformationally restricted bioisostere of piperidine and morpholine rings. By constraining the nitrogen lone pair and reducing the molecular footprint (lowering MW and often LogP), this azetidine core is frequently employed to optimize the metabolic stability and CNS penetration of lead compounds targeting Monoamine Transporters (MATs) and G-Protein Coupled Receptors (GPCRs).

This guide provides a comprehensive framework for working with this compound, moving from analytical validation to functional biological profiling.

Key Physicochemical Properties

Property	Value	Relevance
Molecular Formula	C	Stoichiometry for dosing calculations.
	H	
	N ^{[1][2]} · HCl	
Molecular Weight	197.70 g/mol (Salt)	Use this value for molarity calculations.
Solubility	High (Water, DMSO, MeOH)	Excellent for aqueous assay buffers.
pKa (Calc)	~9.5 (Secondary Amine)	Exists as a cation at physiological pH (7.4).
Core Utility	Bioisostere	Reduces metabolic liability of piperidine rings.

Analytical Protocol: Quality Control & Quantification

Before biological testing, the integrity of the hydrochloride salt must be verified. Azetidines can be susceptible to ring-opening under harsh acidic/nucleophilic conditions.^[1]

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Objective: Purity assessment and stability monitoring.^[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Trifluoroacetic Acid (TFA).
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 8 minutes.
- Flow Rate: 1.0 mL/min.

- Detection: UV @ 210 nm (Amide/Peptide bond region) and 254 nm (Phenyl ring absorption).
- Retention Time: Expect elution ~4.5–5.5 min depending on dead volume.

Method B: LC-MS/MS for Bioanalysis

Objective: Quantification in plasma or microsomal stability assays.[\[1\]](#)

- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[3\]](#)
- Transition (MRM):
 - Q1 (Parent): m/z 162.1 [M+H]

(Free base mass + H)[\[1\]](#)
 - Q3 (Fragment): m/z 133.1 (Loss of ethyl group/ring cleavage) or m/z 91.1 (Tropylium ion from phenyl group).
- Internal Standard: Propranolol or a deuterated analog (e.g., 3-phenylazetidine-d5).[\[1\]](#)

Handling & Preparation for Biological Assays

CRITICAL PROTOCOL: Salt-to-Free-Base Conversion Most cellular assays require the compound to pass through cell membranes.[\[1\]](#) While the HCl salt is soluble, high concentrations of HCl can acidify assay buffers.

- Stock Solution (10 mM): Dissolve 1.98 mg of 3-Ethyl-3-phenylazetidine HCl in 1 mL of 100% DMSO.
 - Note: DMSO buffers the acidity significantly.
- Working Solution: Dilute the stock 1:1000 into assay buffer (HBSS or PBS, pH 7.4).
 - Check pH: Verify the final pH is 7.4. If < 7.2, the amine is protonating the buffer. Adjust with dilute NaOH if necessary, though rarely needed at μM concentrations.

Functional Assay: Monoamine Transporter Uptake Inhibition

Rationale: The 3-phenylazetidine moiety structurally mimics the pharmacophore of pethidine and certain amphetamines. The most relevant functional screen is determining its affinity for Dopamine (DAT), Serotonin (SERT), or Norepinephrine (NET) transporters.

Assay Type: Fluorescent Substrate Uptake Assay (High-Throughput Compatible). **Cell Line:** HEK293 stably expressing human DAT, SERT, or NET.

Materials

- **Fluorescent Substrate:** ASP+ (4-(4-(dimethylamino)styryl)-N-methylpyridinium iodide).^[1] A fluorescent analog of monoamines.
- **Assay Buffer:** HBSS + 20 mM HEPES, pH 7.4.
- **Control Inhibitors:** Cocaine (DAT/SERT blocker) or Fluoxetine (SERT blocker).

Step-by-Step Protocol

- **Cell Plating:** Seed HEK-DAT/SERT cells in poly-D-lysine coated 96-well black-walled plates (50,000 cells/well). Incubate 24h at 37°C.
- **Compound Addition:**
 - Remove culture media.
 - Wash cells 1x with 100 µL warm Assay Buffer.
 - Add 50 µL of 3-Ethyl-3-phenylazetidine dilutions (Range: 1 nM to 100 µM).
 - Incubate for 10 minutes at Room Temperature (allows equilibrium binding to the transporter).
- **Substrate Addition:**
 - Add 50 µL of ASP+ solution (Final concentration: 5 µM).

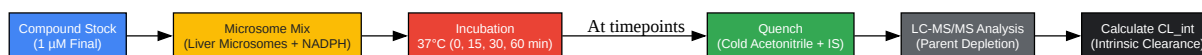
- Do not wash off the test compound.
- Kinetic Reading:
 - Immediately place plate in a fluorescence microplate reader.
 - Excitation: 475 nm | Emission: 609 nm.
 - Read every 30 seconds for 15 minutes.
- Data Analysis:
 - Calculate the Slope (RFU/min) of the linear uptake phase (usually min 2–10).
 - Normalize slope to Vehicle Control (100% uptake) and Fully Inhibited Control (0% uptake).
 - Plot % Inhibition vs. Log[Concentration] to determine IC

Metabolic Stability Assay (Microsomal)

Rationale: Azetidines are often used to block metabolic "soft spots" found in piperidines. This assay validates that the 3-ethyl-3-phenylazetidine scaffold resists oxidative metabolism (P450).

[1]

Workflow Diagram



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Caption: Workflow for assessing metabolic stability of the azetidine scaffold using liver microsomes.

Protocol Highlights

- Reaction System: 0.5 mg/mL Human Liver Microsomes (HLM) in 100 mM Phosphate Buffer (pH 7.4).
- Initiation: Add NADPH-regenerating system (or 1 mM NADPH).
- Sampling: Aliquot 50 μ L at T=0, 15, 30, and 60 min into 150 μ L ice-cold acetonitrile (containing Internal Standard).
- Readout: If >80% parent remains after 60 min, the scaffold is considered metabolically stable, validating the azetidine design strategy.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Solubility in Assay Buffer	Salt "crashing out" due to pH shock. [1]	Pre-dilute in DMSO before adding to buffer. Ensure final DMSO < 1%.
High Background in Uptake Assay	Non-specific binding of ASP+ to plastic.	Use Poly-D-Lysine coated plates; add 0.1% BSA to the buffer.
Double Peaks in HPLC	Rotamers or Ring Opening.	Azetidines are rigid; rotamers are unlikely. Double peaks suggest hydrolysis (ring opening) due to acidic mobile phase. Switch to Ammonium Bicarbonate (pH 8.0) buffer.

References

- Wermuth, C. G. (2008). The Practice of Medicinal Chemistry. Academic Press. (Context: Bioisosteric replacement of piperidines with azetidines).
- Lowe, J. A., et al. (2019). "Azetidines as conformational constraints in drug design." Bioorganic & Medicinal Chemistry Letters, 29(14), 1801-1805. [Link\[1\]](#)
- Schwartz, J. W., et al. (2005). "A high-throughput screening assay for the serotonin transporter using the fluorescent substrate ASP+."[\[1\]](#) Journal of Biomolecular Screening,

10(5), 496-508. [Link\[1\]](#)

- Di, L., & Kerns, E. (2016). Drug-Like Properties: Concepts, Structure Design and Methods. Elsevier. (Context: Metabolic stability protocols).
- PubChem. (n.d.). "Compound Summary: **3-Ethyl-3-phenylazetidine hydrochloride**." National Library of Medicine. [Link](#)

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Sources

- [1. americanelements.com](http://americanelements.com) [americanelements.com]
- [2. PubChemLite - 3-ethyl-3-phenylazetidine \(C11H15N\)](http://pubchemlite.lcsb.uni.lu) [pubchemlite.lcsb.uni.lu]
- [3. pub.epsilon.slu.se](http://pub.epsilon.slu.se) [pub.epsilon.slu.se]
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